Using D-Ribose-4-13C with GC-MS for quantitative metabolite analysis.

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Compound of Interest

Compound Name:	*D-Ribose-4-13C*
Cat. No.:	*B1161270*

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Application Note: High-Precision Quantification and Metabolic Flux Analysis of Ribose Pathways Using **D-Ribose-4-13C** and GC-MS

Executive Summary

This application note details the protocol for utilizing **D-Ribose-4-13C** as a stable isotope tracer and internal standard in Gas Chromatography-Mass Spectrometry (GC-MS) workflows. Unlike universally labeled ([U-13C]) analogs, the specific C4-position labeling offers a unique advantage: it acts as a stable positional marker that remains intact during specific reversible isomerizations of the non-oxidative Pentose Phosphate Pathway (PPP), allowing for precise differentiation between de novo nucleotide synthesis and glycolytic recycling.

This guide covers the chemical rationale, sample preparation via Methoxamine-TMS (MOX-TMS) derivatization, GC-MS instrument parameters, and quantitative data analysis.

Scientific Rationale & Experimental Design

Why **D-Ribose-4-13C**?

In metabolic flux analysis (MFA), the choice of isotopomer dictates the resolution of the pathway map.

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- As an Internal Standard (ISTD): **D-Ribose-4-13C** provides a +1 Da mass shift. While [U-13C5]-Ribose (+5 Da) is common, the 4-13C analog is often more cost-effective for large-scale screenings and sufficient for high-resolution MS or when analyzing matrices where M+1 interferences are characterized.

- As a Metabolic Tracer: The C4 carbon of ribose is critical in the Pentose Phosphate Pathway (PPP).

  - Nucleotide Synthesis: Ribose-5-Phosphate (R5P) is directly incorporated into PRPP (Phosphoribosyl pyrophosphate). The C4 label tracks directly into the ribose moiety of RNA/DNA.

  - Non-Oxidative Recycling:[1][2] If R5P is recycled back to glycolysis via Transketolase/Transaldolase, the C4 position fate changes compared to C1 or C2 labels, aiding in the resolution of carbon shuffling reactions.

Chemistry of Derivatization (MOX-TMS)

Ribose exists in solution as a dynamic equilibrium of four cyclic forms (

/

-pyranose,

/

-furanose). Direct silylation results in four GC peaks, diluting sensitivity and complicating integration.

- Step 1: Methoximation (MOX): Reaction with Methoxamine HCl opens the ring and blocks the carbonyl group, forming syn- and anti-oxime isomers (reducing peaks from 4 to 2).

- Step 2: Trimethylsilylation (TMS): Reaction with MSTFA caps the hydroxyl groups, rendering the molecule volatile and thermally stable for GC.

Visualized Pathways & Workflow

Metabolic Fate of Ribose-4-13C

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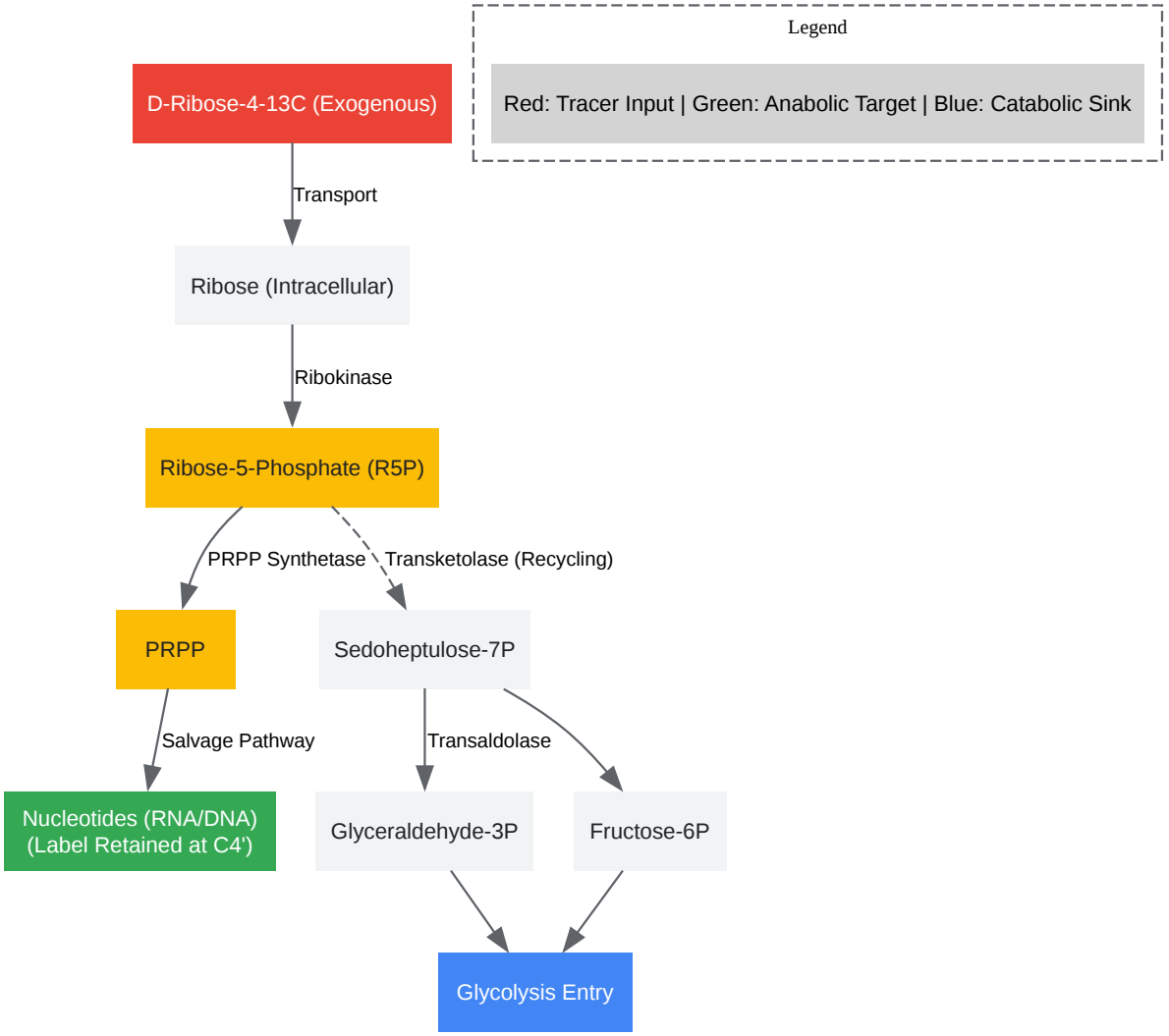
The following diagram illustrates the entry of the labeled ribose into the salvage pathway versus the non-oxidative PPP recycling.



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Caption: Metabolic fate of **D-Ribose-4-13C**. The tracer either enters nucleotide biosynthesis (Green) or is recycled into glycolysis via the non-oxidative PPP (Blue).

Analytical Workflow

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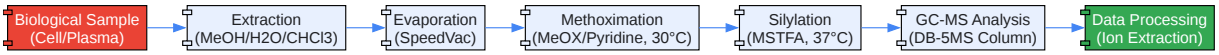

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Caption: Step-by-step analytical workflow from sample extraction to data processing.

Detailed Experimental Protocol

Safety Note: Perform all derivatization steps in a fume hood. Pyridine and MSTFA are toxic and moisture-sensitive.

Reagents

- Tracer/Standard: **D-Ribose-4-13C** (99 atom % 13C).
- Extraction Solvent: Methanol:Chloroform:Water (5:2:2 v/v/v), pre-chilled to -20°C.
- Reagent A (Methoximation): Methoxamine hydrochloride (20 mg/mL) in anhydrous pyridine.
- Reagent B (Silylation): MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) + 1% TMCS.

Sample Preparation (Adherent Cells)

- Quenching: Wash cells (approx

) rapidly with PBS (37°C) then immediately add 1 mL cold Extraction Solvent.
- Internal Standard Spike: Add 5 µL of **D-Ribose-4-13C** stock (if using as ISTD for absolute quant) at this stage. Note: If using as a tracer, do not spike; the label is already intracellular.
- Lysis: Scrape cells and transfer to a microcentrifuge tube. Vortex for 1 min at 4°C.
- Phase Separation: Centrifuge at 14,000 x g for 5 min at 4°C.
- Collection: Transfer 400 µL of the upper (polar) phase to a glass GC vial insert.

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- Drying: Evaporate to complete dryness in a vacuum concentrator (SpeedVac) at ambient temperature. Critical: Residual water will destroy the silylation reagent.

Derivatization[3]

- Methoximation: Add 20 µL of Reagent A to the dried residue. Incubate at 30°C for 90 minutes with shaking (1200 rpm). This protects the carbonyl group.
- Silylation: Add 80 µL of Reagent B. Incubate at 37°C for 30 minutes.
- Equilibration: Centrifuge briefly to remove debris. Transfer to GC autosampler. Analyze within 24 hours.

GC-MS Instrument Parameters

- Column: Agilent DB-5MS or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1 mL/min (constant flow).
- Inlet: Splitless mode, 250°C. Injection volume: 1 µL.
- Oven Program:
  - Initial: 60°C (hold 1 min)
  - Ramp 1: 10°C/min to 300°C
  - Hold: 5 min
- Transfer Line: 280°C.
- Ion Source: Electron Impact (EI), 230°C, 70 eV.

Data Analysis & Quantification

Identification of Ribose Peaks

Ribose-MOX-TMS typically elutes as two isomers (syn and anti). You must sum the areas of both peaks for quantification.

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- Retention Time: Typically 12–14 min (system dependent).
- Target Ions:
  - m/z 217: Characteristic fragment for TMS-sugars (cleavage of sugar backbone).
  - m/z 307: Highly specific pentose-TMS fragment.
  - m/z 103: CH2-OTMS fragment (C5 position).

Quantifying the 13C Label (Mass Shift)

For **D-Ribose-4-13C**, the label is located on the backbone.

- Unlabeled (M+0): Monitor m/z 307.
- Labeled (M+1): Monitor m/z 308.
- Validation: Ensure the m/z 217 fragment also shifts to m/z 218 to confirm the label is on the backbone fragment.

Table 1: Target Ions for SIM (Selected Ion Monitoring) Mode

Metabolite	Derivative	Quant Ion (M0)	Tracer Ion (M+1)	Qualifier Ion
D-Ribose	MOX-4TMS	307	308	217
D-Ribose-4-13C	MOX-4TMS	308	309 (M+2)	218

Calculations

A. Absolute Quantification (Using ISTD): If using **D-Ribose-4-13C** as an internal standard to measure endogenous ribose:

(Where RF is the Response Factor determined by a calibration curve).

B. Flux/Enrichment (Tracer Study): If cells were grown on **D-Ribose-4-13C**, calculate the Mass Isotopomer Distribution (MID):

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Note: Correct for natural abundance (approx 1.1% per carbon) using standard correction matrices or software like IsoCor.

Troubleshooting & Validation

- Issue: Low Signal.
  - Cause: Incomplete derivatization or moisture contamination.
  - Fix: Ensure SpeedVac drying is complete. Use fresh MSTFA.
- Issue: Peak Tailing.
  - Cause: Active sites in the liner or column.
  - Fix: Change the inlet liner (use deactivated wool) and trim the column (10 cm).
- Issue: Overlapping Peaks.
  - Cause: Co-elution with other pentoses (e.g., Arabinose, Xylose).
  - Fix: The MOX-TMS method separates these well, but ensure the oven ramp is not too fast (10°C/min is optimal).

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